

# Technical Support Center: Benzyl Bromide

## Safety & Handling

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### Compound of Interest

Compound Name: Benzyl bromide

Cat. No.: B042689

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This guide provides essential safety information, handling protocols, and troubleshooting advice for researchers, scientists, and drug development professionals working with **benzyl bromide**.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **benzyl bromide**?

A1: **Benzyl bromide** is a combustible, corrosive, and highly toxic chemical.<sup>[1][2][3]</sup> Its primary hazards include:

- **Severe Irritant:** It is a potent lachrymator, causing extreme irritation and tearing upon eye exposure.<sup>[4][5]</sup> Vapors are destructive to the mucous membranes and upper respiratory tract.<sup>[6][7]</sup>
- **Corrosive:** It can cause serious skin irritation and chemical burns upon contact.<sup>[4][7][8]</sup> It is also corrosive to many metals.<sup>[1][2]</sup>
- **Toxicity:** It is toxic by inhalation and skin absorption.<sup>[1][2][9]</sup> Inhalation can lead to respiratory tract irritation, and severe exposure may result in pulmonary edema, which can be fatal.<sup>[9]</sup>
- **Combustibility:** It is a combustible liquid and its vapor can form flammable mixtures in the air, which may flash back from an ignition source.<sup>[7][10]</sup>

- Reactivity: It reacts with water, strong bases, oxidizing agents, alcohols, and amines.[2][10] It is also sensitive to light and moisture.[2][4][11]

Q2: What Personal Protective Equipment (PPE) is mandatory when handling **benzyl bromide**?

A2: A comprehensive PPE setup is crucial. Always use the following:

- Eye and Face Protection: Wear chemical splash goggles and a face shield.[6][9] Contact lenses should not be worn.[10]
- Hand Protection: Wear appropriate chemical-resistant gloves. Inspect gloves before each use and use proper removal techniques to avoid skin contact.[7]
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For tasks with a higher risk of splashing, consider a chemically resistant apron or suit.[9][10]
- Respiratory Protection: All work must be conducted in a certified chemical fume hood.[12] If exposure limits could be exceeded, a NIOSH-approved respirator with appropriate cartridges is required.[7][9]

Q3: How should I properly store **benzyl bromide**?

A3: Store **benzyl bromide** in a tightly closed, original container in a cool, dry, and well-ventilated area.[7][10][13] The storage area should be away from sources of ignition, heat, and direct sunlight.[9][10][13] It is sensitive to moisture and light and should be stored under an inert gas if possible.[6][7] Store it separately from incompatible materials such as strong bases, oxidizing agents, alcohols, amines, and most metals.[10][12]

Q4: What are the signs that my **benzyl bromide** has degraded?

A4: **Benzyl bromide** is a colorless to pale yellow liquid.[1][5] Decomposition, often due to moisture or light exposure, can be indicated by a significant color change (darkening) or the presence of fumes (hydrogen bromide gas) upon opening the container. It slowly hydrolyzes in contact with water or moist air to form benzyl alcohol and corrosive hydrogen bromide.[1][5]

## Troubleshooting Guides

## Scenario 1: Accidental Spill

Issue: I've spilled a small amount of **benzyl bromide** inside the chemical fume hood.

Solution:

- Alert Personnel: Immediately notify others in the lab.
- Ensure Ventilation: Keep the fume hood sash as low as possible while still allowing access for cleanup.
- Contain the Spill: Cover the spill with a dry, inert absorbent material like sand, dry lime, or soda ash.[\[10\]](#) DO NOT USE WATER or combustible materials like paper towels.[\[10\]](#)
- Collect Absorbent: Using non-sparking tools, carefully scoop the absorbent material into a designated, labeled hazardous waste container.[\[6\]](#)[\[10\]](#)
- Decontaminate: Wipe the spill area with a suitable solvent (e.g., acetone), followed by soap and water, ensuring all wipes are also placed in the hazardous waste container.
- Dispose: Dispose of the sealed waste container according to your institution's hazardous waste procedures.[\[4\]](#)[\[6\]](#)

For large spills: Evacuate the area immediately and contact your institution's emergency response team.[\[10\]](#)

## Scenario 2: Accidental Exposure

Issue: **Benzyl bromide** came into contact with my skin/eyes or I inhaled the vapors.

Solution:

- Inhalation: Immediately move to fresh air. If breathing is difficult or stops, give artificial respiration. Seek immediate medical attention.[\[4\]](#)[\[6\]](#)[\[9\]](#)
- Skin Contact: Immediately flush the affected skin with large amounts of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[\[9\]](#)[\[10\]](#) Seek immediate medical attention.[\[6\]](#)

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][7][9] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[6][9]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of water or milk to drink.[9] Never give anything by mouth to an unconscious person.[7][9] Seek immediate medical attention.[6]

## Quantitative Data Summary

The following table summarizes key quantitative safety and property data for **benzyl bromide**.

Property	Value	Source(s)
Chemical Formula	C <sub>7</sub> H <sub>7</sub> Br	[7]
Molecular Weight	171.03 g/mol	[7]
Appearance	Colorless to yellow liquid with a pungent odor	[1]
Boiling Point	198-199 °C (388-390 °F)	[2][13]
Melting Point	-3 to -1 °C (27 to 30 °F)	[2][7]
Flash Point	86 °C (187 °F)	[13]
Density	1.43 - 1.44 g/cm <sup>3</sup>	[1][2]
Vapor Density	5.8 (Air = 1.0)	[2][12]
OSHA PEL (for Hydrogen Bromide)	3 ppm (8-hour TWA)	[10]
NIOSH REL (for Hydrogen Bromide)	3 ppm (Ceiling)	[10]

## General Experimental Protocol (Safety Focus)

This protocol outlines the key safety steps for a generic benzylation reaction. Note: This is not a substitute for a detailed, experiment-specific risk assessment.

### 1. Preparation and Setup:

- Conduct a thorough risk assessment for the specific reaction, including all reagents and potential byproducts.
- Set up the reaction apparatus in a certified chemical fume hood. Ensure all glassware is dry and free of defects.
- Ensure an emergency eyewash station and safety shower are immediately accessible.<sup>[6]</sup><sup>[10]</sup>
- Prepare a quenching solution (e.g., saturated sodium bicarbonate) and have it ready.
- Don appropriate PPE (goggles, face shield, gloves, lab coat).<sup>[9]</sup>

### 2. Reagent Handling and Addition:

- Measure and transfer **benzyl bromide** within the fume hood. Use a syringe or cannula for liquid transfers to minimize exposure.
- Add **benzyl bromide** to the reaction vessel slowly, preferably dropwise via an addition funnel, especially if the reaction is exothermic.
- Keep the **benzyl bromide** container sealed when not in use.

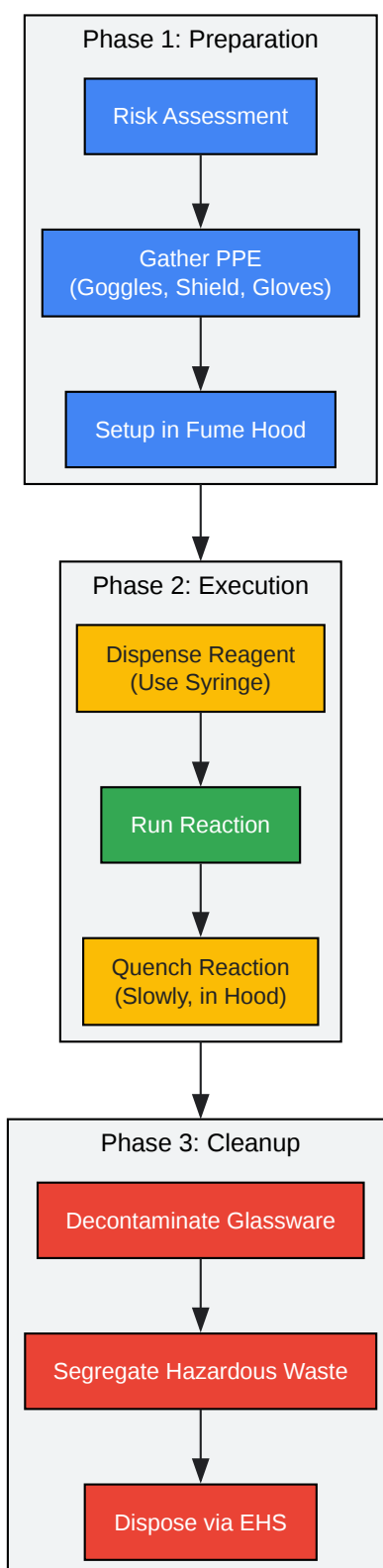
### 3. Reaction and Workup:

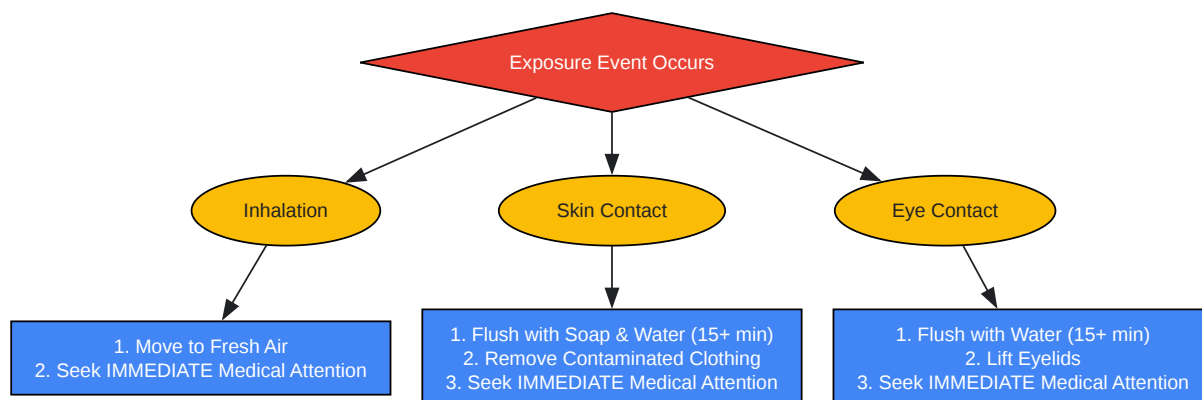
- Continuously monitor the reaction from outside the fume hood.
- After the reaction is complete, cool the vessel in an ice bath before quenching.
- Slowly and carefully add the quenching solution to neutralize any unreacted **benzyl bromide** and acidic byproducts.
- Perform all extraction and separation steps within the fume hood.

### 4. Decontamination and Disposal:

- Rinse all contaminated glassware with a suitable solvent (e.g., acetone) to remove residual **benzyl bromide**. Collect this rinse as hazardous waste.
- Then, wash the glassware with soap and water.
- Dispose of all liquid and solid waste containing **benzyl bromide** in appropriately labeled hazardous waste containers according to institutional guidelines.[\[4\]](#)[\[6\]](#)

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